

# Environmental Fate and Degradation of (2-Hydroxyethoxy)acetic Acid: A Technical Guide

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## Compound of Interest

Compound Name: (2-Hydroxyethoxy)acetic acid

Cat. No.: B083110

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## Abstract

**(2-Hydroxyethoxy)acetic acid** (HEAA) is a significant metabolite of the industrial chemicals 1,4-dioxane and diethylene glycol (DEG).<sup>[1][2]</sup> Its occurrence in the environment is therefore closely linked to the use and disposal of these parent compounds. Understanding the environmental fate and degradation of HEAA is crucial for assessing its potential risks and developing effective remediation strategies. This technical guide provides a comprehensive overview of the current state of knowledge regarding the environmental persistence, degradation pathways, and potential for transport of HEAA. A notable finding of this review is the significant lack of empirical data for many key environmental endpoints, highlighting critical areas for future research.

## Biodegradation

The primary mechanism for the removal of **(2-Hydroxyethoxy)acetic acid** from the environment is expected to be biodegradation. However, available studies suggest that this process is not rapid.

## Ready Biodegradability

Studies conducted according to OECD 301 guidelines indicate that a substance containing **(2-Hydroxyethoxy)acetic acid** is not readily biodegradable. In two separate studies, the

substance achieved 32% and 33% degradation over a 28-day period, which is below the 60% threshold required for a substance to be classified as readily biodegradable.

Table 1: Summary of Ready Biodegradability Data for a Substance Containing **(2-Hydroxyethoxy)acetic Acid**

Test Guideline	Duration	% Degradation	Classification
OECD 301F (Manometric Respirometry Test)	28 days	32%	Not Readily Biodegradable
OECD 301B (CO <sub>2</sub> Evolution Test)	28 days	33%	Not Readily Biodegradable

## Experimental Protocols for Ready Biodegradability Testing

The following are summaries of the methodologies for the key ready biodegradability tests referenced.

This method evaluates the biodegradability of a chemical by measuring the amount of carbon dioxide produced by microorganisms as they metabolize the test substance.

- **Test Setup:** A known concentration of the test substance is added to a mineral medium inoculated with a microbial population, typically from activated sludge. The solution is then aerated with CO<sub>2</sub>-free air.[3]
- **CO<sub>2</sub> Trapping:** The air exiting the test flask is passed through a series of traps containing a solution of barium hydroxide or sodium hydroxide, which absorbs the evolved CO<sub>2</sub>. [3]
- **Quantification:** The amount of CO<sub>2</sub> produced is determined by titrating the remaining hydroxide in the traps or by using an inorganic carbon analyzer.[3]
- **Duration:** The test is typically run for 28 days.[4]

- **Pass Criteria:** A substance is considered readily biodegradable if the amount of CO<sub>2</sub> produced is at least 60% of the theoretical maximum (ThCO<sub>2</sub>) within a 10-day window during the 28-day test period.[\[3\]](#)[\[4\]](#)

This test assesses biodegradability by measuring the decrease in dissolved oxygen in sealed bottles containing the test substance and a microbial inoculum.

- **Test Setup:** A solution of the test substance in a mineral medium is inoculated with a low density of microorganisms from a source like sewage treatment plant effluent and placed in airtight bottles.[\[5\]](#)[\[6\]](#)
- **Oxygen Measurement:** The dissolved oxygen concentration is measured at the beginning of the test and at regular intervals over a 28-day period.[\[5\]](#)[\[6\]](#)
- **Calculation:** The percentage of biodegradation is calculated based on the measured oxygen consumption relative to the theoretical oxygen demand (ThOD).[\[5\]](#)
- **Duration:** The test typically lasts for 28 days.[\[5\]](#)[\[6\]](#)
- **Pass Criteria:** A substance is classified as readily biodegradable if it reaches 60% of its ThOD within a 10-day window.[\[6\]](#)

This method determines biodegradability by measuring the oxygen consumed by microorganisms in a closed respirometer.

- **Test Setup:** A measured volume of inoculated mineral medium containing the test substance as the sole source of organic carbon is placed in a closed flask at a constant temperature.[\[7\]](#)
- **Oxygen Consumption Measurement:** The consumption of oxygen is measured by a pressure sensor that detects the decrease in pressure in the headspace of the flask as oxygen is consumed and CO<sub>2</sub> is absorbed by a potassium hydroxide solution.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Duration:** The test is typically conducted for up to 28 days.[\[7\]](#)
- **Pass Criteria:** The amount of oxygen consumed is expressed as a percentage of the ThOD. A substance is considered readily biodegradable if it reaches 60% of its ThOD within a 10-day window.[\[4\]](#)

## Abiotic Degradation, Environmental Distribution, and Bioaccumulation: Data Gaps and Predicted Values

There is a significant lack of empirical data on the abiotic degradation, environmental distribution, and bioaccumulation potential of **(2-Hydroxyethoxy)acetic acid**. Safety Data Sheets for this compound consistently report "no data available" for these endpoints. In the absence of experimental data, predictive models such as QSARs and EPI Suite™ are often used to estimate these properties.

Table 2: Predicted Environmental Fate Properties of **(2-Hydroxyethoxy)acetic Acid**

Parameter	Predicted Value	Model/Source	Implication
Abiotic Degradation			
Hydrolysis	Not expected to be an important fate process	EPI Suite™ (HYDROWIN™)	The molecule lacks functional groups susceptible to hydrolysis under normal environmental conditions.
Photolysis	No significant direct photolysis expected	General chemical structure assessment	The molecule does not contain chromophores that absorb light in the environmentally relevant UV spectrum.
Environmental Distribution			
Soil Adsorption Coefficient (log Koc)	1.0 (Koc = 10)	EPI Suite™ (KOCWIN™)	Low potential for adsorption to soil and sediment, suggesting high mobility in soil.
Bioaccumulation			
Octanol-Water Partition Coefficient (log Kow)	-1.1	ALOGPS, ChemAxon <sup>[10]</sup>	Indicates very low potential for bioaccumulation in fatty tissues of organisms.
Bioconcentration Factor (BCF)	3.16 L/kg	EPI Suite™ (BCFBAF™)	Low potential for bioaccumulation in aquatic organisms.

Disclaimer: Predicted values are estimations and should be used for screening-level assessment. Experimental data are required for definitive characterization.

## Formation from Precursor Compounds

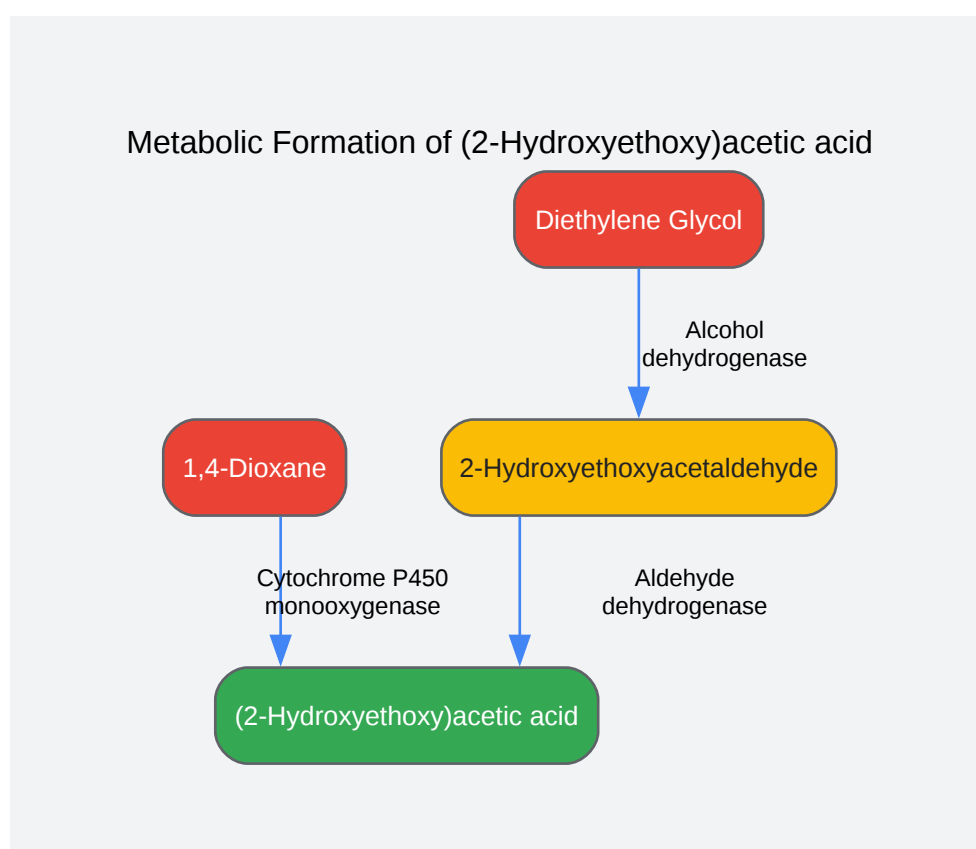
A primary route for the introduction of **(2-Hydroxyethoxy)acetic acid** into the environment is through the metabolism of 1,4-dioxane and diethylene glycol in various organisms, which are then excreted.

## Metabolic Pathways

In biological systems, both 1,4-dioxane and diethylene glycol undergo oxidation to form **(2-Hydroxyethoxy)acetic acid**.

- 1,4-Dioxane: The metabolism is initiated by cytochrome P450 monooxygenases, which hydroxylate the dioxane ring, leading to ring cleavage and the formation of HEAA.[\[1\]](#)[\[11\]](#)[\[12\]](#)
- Diethylene Glycol (DEG): DEG is oxidized by alcohol dehydrogenase to 2-hydroxyethoxyacetaldehyde, which is then further oxidized by aldehyde dehydrogenase to **(2-Hydroxyethoxy)acetic acid**.[\[2\]](#)

The following diagram illustrates these metabolic pathways.



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Caption: Formation of HEAA from 1,4-Dioxane and Diethylene Glycol.

## Ecotoxicity

Similar to other environmental fate endpoints, there is a lack of empirical ecotoxicity data for **(2-Hydroxyethoxy)acetic acid**. Predictive models can provide initial estimates of its potential toxicity to aquatic organisms.

Table 3: Predicted Aquatic Ecotoxicity of **(2-Hydroxyethoxy)acetic Acid** (ECOSAR QSAR Model)

Organism	Endpoint	Predicted Value (mg/L)
Fish	96-h LC50	> 100
Daphnia	48-h LC50	> 100
Green Algae	96-h EC50	> 100

These predictions suggest that **(2-Hydroxyethoxy)acetic acid** has a low acute toxicity to aquatic organisms. However, experimental verification is necessary.

## Conclusion and Future Research Directions

The available data indicates that **(2-Hydroxyethoxy)acetic acid** is not readily biodegradable and is likely to be persistent in the environment if not subjected to further microbial degradation. Predictive models suggest low potential for bioaccumulation and soil adsorption, implying that it is likely to be mobile in aquatic and terrestrial systems.

The most significant finding is the profound lack of experimental data for most environmental fate and ecotoxicity endpoints. For a compound that is a known metabolite of widespread industrial chemicals, this represents a critical knowledge gap.

Future research should prioritize the following:

- Inherent and Enhanced Biodegradability Studies: To determine the ultimate fate of HEAA in the environment beyond ready biodegradability screening.
- Abiotic Degradation Studies: Experimental determination of hydrolysis and photolysis rates to confirm model predictions.
- Soil and Sediment Adsorption/Desorption Studies: To accurately assess its mobility and potential for groundwater contamination.
- Bioaccumulation Testing: To confirm the low bioaccumulation potential predicted by models.
- Chronic Ecotoxicity Studies: To evaluate the potential long-term effects on aquatic and terrestrial organisms.

Addressing these data gaps is essential for a comprehensive risk assessment of **(2-Hydroxyethoxy)acetic acid** and for informing environmental management decisions related to its parent compounds, 1,4-dioxane and diethylene glycol.

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- To cite this document: BenchChem. [Environmental Fate and Degradation of (2-Hydroxyethoxy)acetic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083110#environmental-fate-and-degradation-of-2-hydroxyethoxy-acetic-acid]

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